

(1R)-1-Phenylethylamine: Application Notes and Protocols for Diastereoselective Synthesis

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Compound of Interest

Compound Name: (1R)-1-phenylethylamine

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(1R)-1-Phenylethylamine, a readily available and versatile chiral amine, serves as a cornerstone in asymmetric synthesis. Its applications span from the classical resolution of racemic mixtures to its use as a reliable chiral auxiliary in a variety of diastereoselective transformations, enabling the synthesis of enantiomerically enriched compounds crucial for the pharmaceutical and fine chemical industries. This document provides detailed application notes and experimental protocols for the key diastereoselective applications of **(1R)-1-phenylethylamine**.

Resolution of Racemic Carboxylic Acids

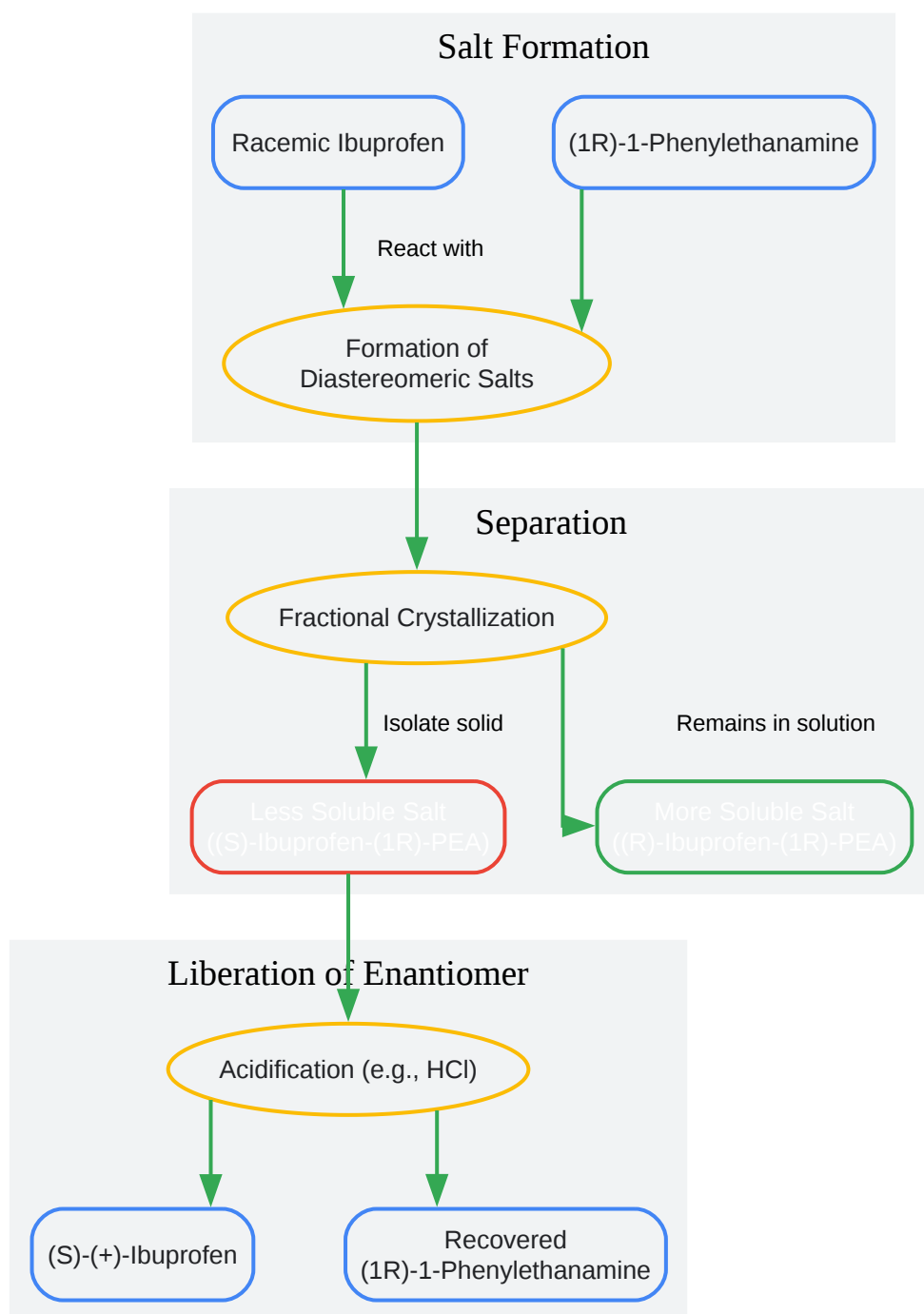
(1R)-1-Phenylethylamine is widely employed as a resolving agent for racemic carboxylic acids. The principle lies in the formation of diastereomeric salts with distinct physical properties, most notably solubility, which allows for their separation by fractional crystallization.

Application: Separation of Enantiomers of Racemic Ibuprofen

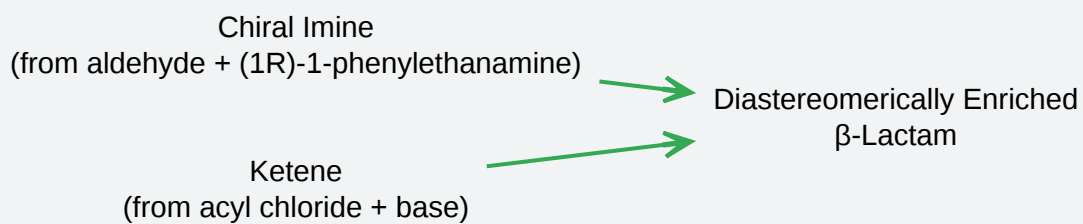
Ibuprofen, a common non-steroidal anti-inflammatory drug (NSAID), is sold as a racemic mixture, although only the (S)-enantiomer possesses the desired pharmacological activity.

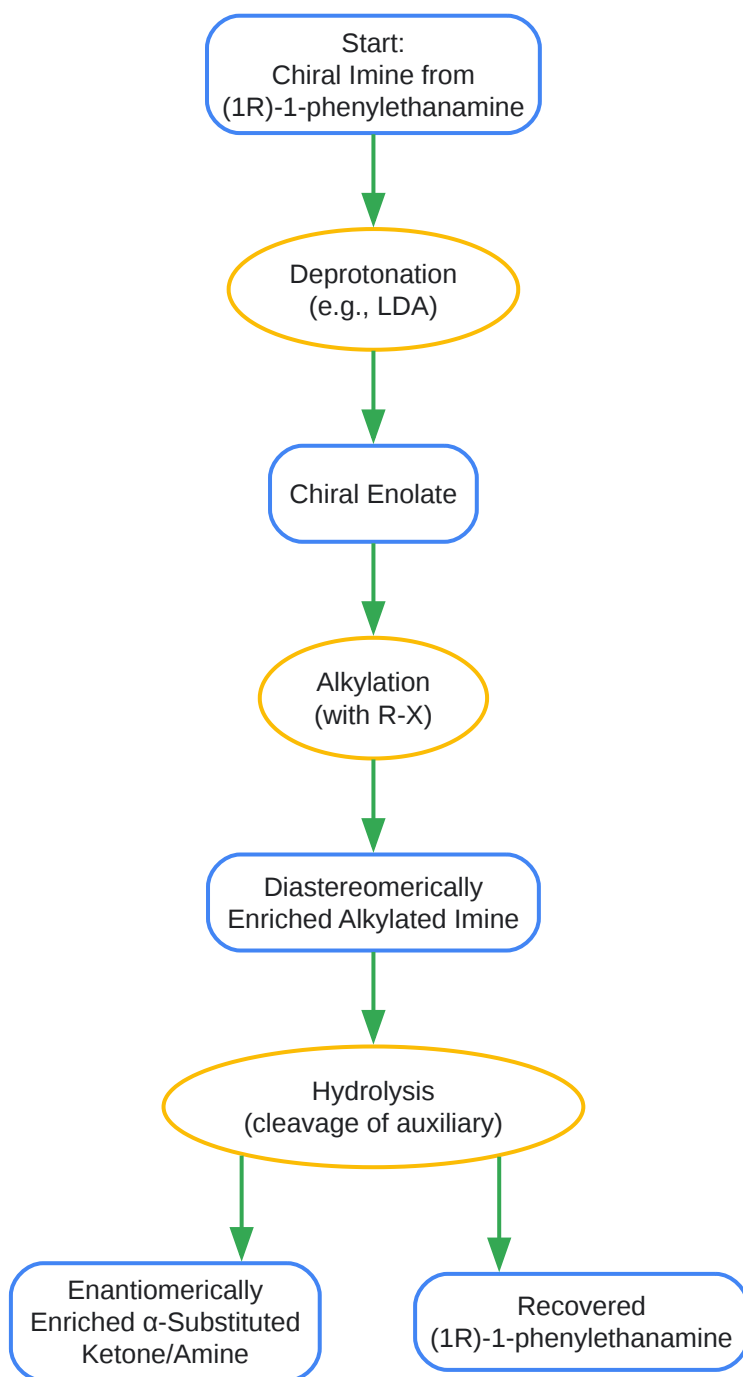
(1R)-1-Phenylethylamine can be used to selectively crystallize the diastereomeric salt of (S)-ibuprofen.

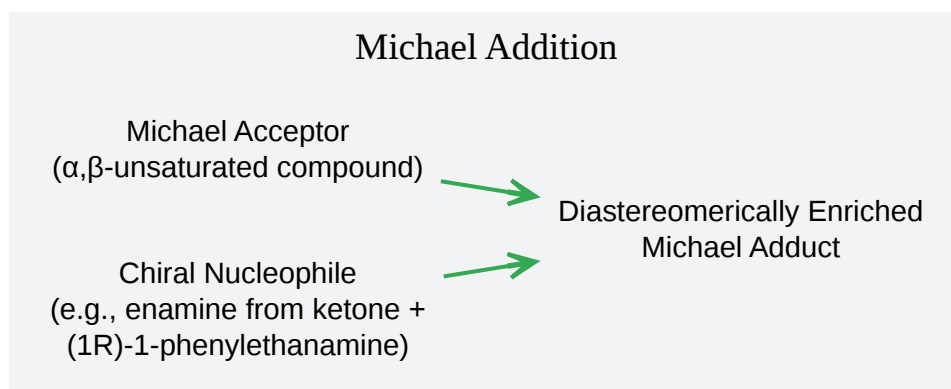
Workflow for Resolution of Racemic Ibuprofen



Staudinger Reaction







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